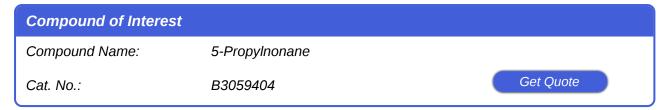


Application Note: Analysis of 5-Propylnonane in Environmental Samples

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For Researchers, Scientists, and Drug Development Professionals

This application note provides a comprehensive overview of the analytical methods for the determination of **5-propylnonane** in various environmental matrices. It includes detailed protocols for sample preparation and analysis by Gas Chromatography-Mass Spectrometry (GC-MS), a summary of representative quantitative data, and visualizations of the analytical workflow and the environmental fate of this compound.

Introduction

5-Propylnonane (C12H26) is a branched alkane that may be present in the environment due to anthropogenic activities such as petroleum spills and industrial emissions. As a volatile organic compound (VOC), its presence in soil, water, and air is of environmental concern. Accurate and sensitive analytical methods are crucial for monitoring its concentration, assessing its environmental fate, and understanding its potential toxicological effects. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful technique for the identification and quantification of **5-propylnonane** in complex environmental samples.

Quantitative Data Summary

The following table summarizes representative concentrations of C12 and other long-chain alkanes in various environmental matrices. It is important to note that data specifically for **5-propylnonane** is limited in the literature; therefore, data for n-dodecane and other relevant alkanes are included to provide a comparative context.



Analyte	Matrix	Concentration Range	Location/Stud y Type	Reference
n-Dodecane	Soil Bioreactor	1% - 10% (initial concentration)	Laboratory Study	[1]
n-Alkanes (C13- C35)	Bottom Sediments	1 - 154 mg/kg	Balaklava Bay (Black Sea)	[2]
n-Alkanes (C15- C34)	Lake Sediments	10.0 - 76.2 μg/g TOC (short- chain)	Middle Yangtze River, China	[3]
n-Dodecane	Soil	0.014 - 0.111 μg/mL (in extract)	Soil spiked with JP-4 jet fuel	[4]
Total Petroleum Hydrocarbons	Arable Soils	0.35 - 453.2 μg/kg	Poland	[5]

Experimental Protocols

This section details the methodologies for the analysis of **5-propylnonane** in environmental samples, from collection to final quantification.

- Water Samples: Collect water samples in amber glass vials with PTFE-lined septa to prevent photodegradation and volatilization. Fill the vials completely to eliminate headspace. If residual chlorine is present, add a quenching agent like sodium thiosulfate. Store samples at 4°C and analyze as soon as possible, preferably within 14 days.[6]
- Soil and Sediment Samples: Collect soil or sediment samples using a stainless-steel trowel
 or corer and place them in wide-mouthed amber glass jars with PTFE-lined lids. Store
 samples at 4°C to minimize microbial degradation and volatilization. For long-term storage,
 freezing at -20°C is recommended.

The choice of sample preparation method depends on the sample matrix and the expected concentration of **5-propylnonane**.

2.1. Water Samples: Purge and Trap (P&T)



This method is suitable for the analysis of volatile compounds like **5-propylnonane** in aqueous matrices.

- Apparatus: Purge and trap concentrator coupled to a GC-MS system.
- Procedure:
 - Place a known volume of the water sample (typically 5-25 mL) into the purging vessel.
 - Add an internal standard (e.g., deuterated alkanes) to the sample.
 - Purge the sample with an inert gas (e.g., helium or nitrogen) at a constant flow rate for a specific time (e.g., 10-15 minutes). The volatile compounds are swept from the water onto a sorbent trap.
 - After purging, rapidly heat the trap to desorb the trapped analytes into the GC-MS system.
 [7][8][9]
- 2.2. Soil and Sediment Samples: Solvent Extraction

This method is used to extract semi-volatile and non-volatile compounds from solid matrices.

- Reagents: Dichloromethane (DCM), acetone, anhydrous sodium sulfate.
- Procedure:
 - Homogenize the soil or sediment sample.
 - Weigh a portion of the sample (e.g., 10-30 g) and mix it with anhydrous sodium sulfate to remove moisture.
 - Add an internal standard to the sample.
 - Extract the sample with a mixture of DCM and acetone (1:1, v/v) using an appropriate technique such as sonication, Soxhlet extraction, or accelerated solvent extraction (ASE).
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.



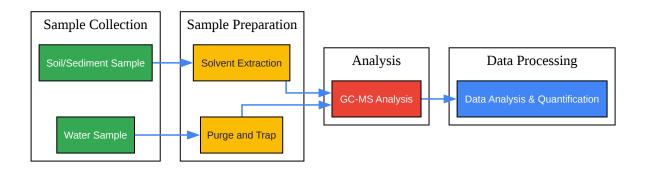
- The extract is now ready for GC-MS analysis.
- Instrumentation: Gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or time-of-flight).
- GC Conditions (Typical):
 - Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
 - o Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
 - Inlet Temperature: 250-280°C.
 - Injection Mode: Splitless or split, depending on the expected concentration.
 - Oven Temperature Program:
 - Initial temperature: 40-60°C, hold for 2-5 minutes.
 - Ramp: 5-10°C/min to 280-300°C.
 - Final hold: 5-10 minutes.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Full scan (e.g., m/z 40-500) for identification and selected ion monitoring (SIM) for quantification to enhance sensitivity.
 - Key lons for 5-Propylnonane: The mass spectrum of 5-propylnonane is characterized by fragment ions at m/z 43, 57, 71, and 85, which are typical for branched alkanes. The molecular ion (m/z 170) may be of low abundance.[10][11]



Quantification is typically performed using the internal standard method. A calibration curve is generated by analyzing a series of standards containing known concentrations of **5-propylnonane** and the internal standard. The concentration of **5-propylnonane** in the samples is then determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualizations

The following diagram illustrates the general workflow for the analysis of **5-propylnonane** in environmental samples.



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Workflow for **5-Propylnonane** Analysis

The following diagram illustrates the potential environmental pathways and fate of **5-propylnonane**.

Environmental Fate of **5-Propylnonane**

Conclusion

The analytical methodology described in this application note provides a robust framework for the determination of **5-propylnonane** in environmental samples. The combination of appropriate sample preparation techniques with GC-MS analysis allows for the sensitive and selective quantification of this compound. Understanding the concentration levels and environmental fate of **5-propylnonane** is essential for effective environmental monitoring and



risk assessment. Further research is warranted to develop and validate methods specifically for **5-propylnonane** and to gather more extensive quantitative data from various environmental matrices.

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